

A Comprehensive Technical Overview of 3-Amino-5-methylpyridine

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Compound of Interest

Compound Name: 3-Amino-5-methylpyridine

Cat. No.: B1272045

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This guide provides an in-depth analysis of the molecular structure and properties of **3-Amino-5-methylpyridine**, a pivotal chemical intermediate in the pharmaceutical and agrochemical industries.^[1] Intended for researchers, scientists, and professionals in drug development, this document summarizes key quantitative data and visualizes its chemical structure.

Molecular Properties and Identification

3-Amino-5-methylpyridine, also known as 5-methylpyridin-3-amine, is a substituted pyridine derivative.^[2] Its unique arrangement of an amino group and a methyl group on the pyridine ring makes it a versatile building block in organic synthesis.^[1]

Property	Value	Source
Molecular Formula	C6H8N2	PubChem[2], Sigma-Aldrich, Matrix Scientific[3]
Molecular Weight	108.14 g/mol	PubChem[2], Sigma-Aldrich, Matrix Scientific[3]
IUPAC Name	5-methylpyridin-3-amine	PubChem[2]
CAS Number	3430-19-1	Sigma-Aldrich, ChemBK[4], Chem-Impex[1]
SMILES	CC1=CC(=CN=C1)N	PubChemLite[5]
InChI	InChI=1S/C6H8N2/c1-5-2-6(7)4-8-3-5/h2-4H,7H2,1H3	PubChem[2], PubChemLite[5]
Appearance	Off-white to yellow or brown crystalline powder	Chem-Impex[1]
Melting Point	59-65 °C	Matrix Scientific[3]

Molecular Structure Visualization

The structural arrangement of **3-Amino-5-methylpyridine** is crucial for its chemical reactivity and application in synthesis. The following diagram illustrates the connectivity of atoms within the molecule.

Caption: Molecular structure of **3-Amino-5-methylpyridine**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Amino-5-methylpyridine** are extensive and proprietary to various research and manufacturing entities. However, a general synthetic approach involves the reaction of pyridine with ethylene glycol amine under specific conditions, followed by purification through distillation or crystallization.[4] For analytical characterization, techniques such as Gas Chromatography (GC) are commonly employed to determine purity, which is typically ≥97.0%.[1][6] Further structural elucidation is achieved

through spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

It is important to note that specific experimental conditions, such as reaction times, temperatures, and catalyst choices, can vary significantly and are often detailed in patented literature or internal standard operating procedures.

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